

A Comprehensive Guide to the Proper Disposal of p-Butylhydratropic Acid

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Compound of Interest

Compound Name: *p-Butylhydratropic Acid*

Cat. No.: B121086

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This guide provides an in-depth, procedural framework for the safe handling and disposal of **p-Butylhydratropic Acid** (also known as 2-(4-butylphenyl)propanoic acid). As a crucial reference for researchers, scientists, and drug development professionals, this document moves beyond mere instruction to instill a deep understanding of the causality behind each procedural step, ensuring a culture of safety and regulatory compliance in the laboratory.

Part 1: Hazard Identification and Chemical Profile

A foundational principle of laboratory safety is a thorough understanding of the materials in use. **p-Butylhydratropic Acid**, an impurity of Ibuprofen, possesses a distinct chemical profile and associated hazards that dictate its handling and disposal requirements.[\[1\]](#)

1.1: Physical and Chemical Properties

The inherent properties of a chemical are the primary determinants of its behavior and interaction with its environment, including storage containers and waste streams.

Property	Value	Source(s)
CAS Number	3585-49-7	[1] [2] [3]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[2] [3]
Molecular Weight	206.28 g/mol	[2] [3]
Boiling Point	325.8 °C at 760 mmHg	[2] [4]
Flash Point	2 °C	[1] [2]
Solubility	Slightly soluble in Aqueous Base, Chloroform, and Methanol.	[1] [2]
Storage Temp.	Refrigerator (2-8°C)	[1] [2]
pKa	4.43 ± 0.10 (Predicted)	[1] [2]

1.2: Health Hazard Classification

p-Butylhydratropic Acid is classified with specific health hazards that necessitate careful handling to prevent personnel exposure. The following GHS hazard statements are associated with this compound and form the basis for the safety and disposal protocols outlined herein.

Hazard Code	Hazard Statement	Source(s)
H302	Harmful if swallowed.	[5] [6]
H360	May damage fertility or the unborn child.	[5] [6]
H372	Causes damage to organs through prolonged or repeated exposure.	[5] [6]

Due to these classifications, particularly its reproductive toxicity (H360) and specific target organ toxicity (H372), **p-Butylhydratropic Acid** must be managed as a hazardous chemical waste. Standard laboratory practices for non-hazardous materials are insufficient and non-compliant.

Part 2: In-Lab Waste Management: Segregation and Accumulation

Proper disposal begins long before the waste leaves the laboratory. It starts with meticulous in-lab management, from the point of generation to the moment of collection. This process is governed by regulations from bodies like the Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA).[\[7\]](#)[\[8\]](#)

2.1: Personal Protective Equipment (PPE)

Before handling the chemical or its waste, ensure appropriate PPE is worn to mitigate exposure risks identified in the hazard profile.

- Eye Protection: Wear chemical safety goggles. If a splash risk exists, use a face shield in addition to goggles.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile). Inspect gloves before use and change them immediately if contaminated.
- Body Protection: A standard laboratory coat is required. Ensure it is fully buttoned.

2.2: Waste Segregation: The Principle of Incompatibility

As an organic acid, **p-Butylhydratropic Acid** waste must be segregated from incompatible chemical waste streams to prevent dangerous reactions.

- DO NOT MIX WITH:
 - Bases (inorganic or organic)
 - Strong Oxidizing Agents
 - Flammable Solvents (unless part of a documented mixed waste stream)[\[9\]](#)

The primary reason for this segregation is to prevent exothermic reactions, gas generation, or other uncontrolled chemical events within the waste container.[\[9\]](#) All waste must be accumulated at or near its point of generation in what is known as a Satellite Accumulation Area (SAA).[\[10\]](#)[\[11\]](#)

2.3: Container Selection and Labeling

Waste container integrity and clear labeling are cornerstones of regulatory compliance and safety.

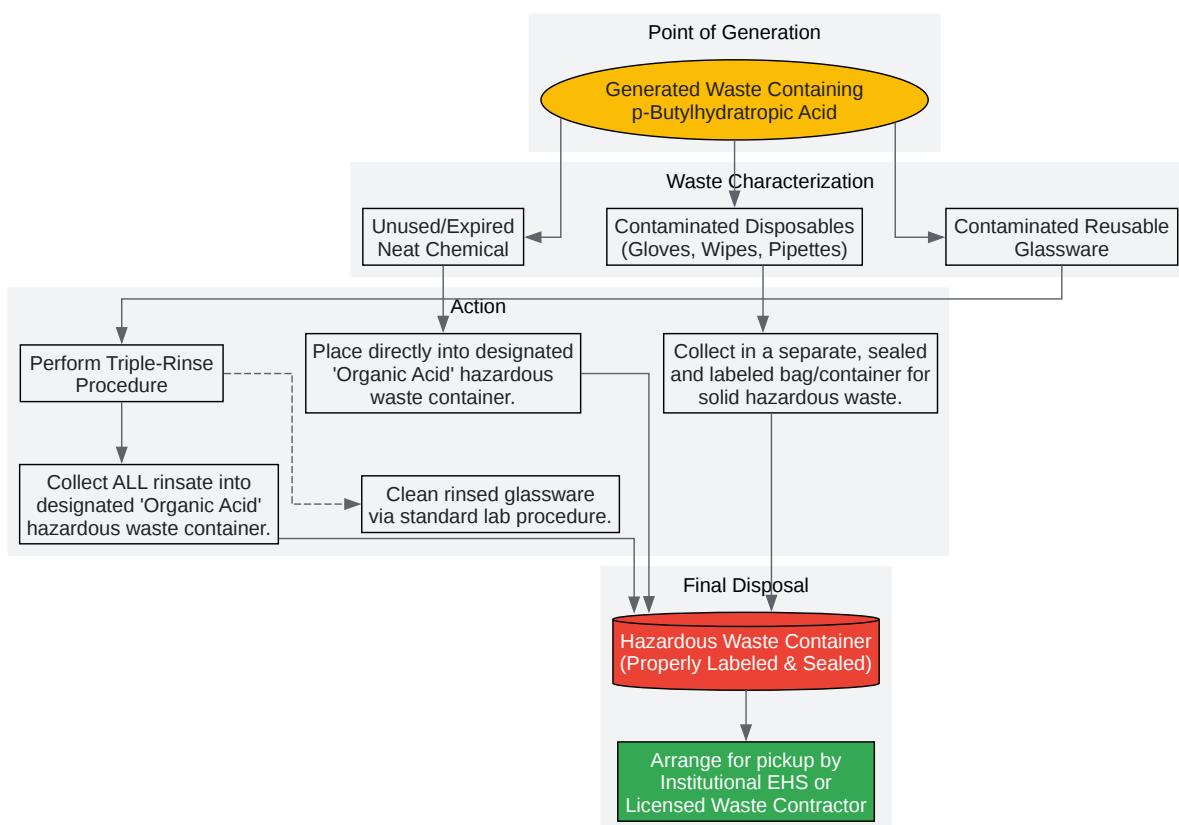
- Container Choice: The container must be chemically compatible with the acidic and organic nature of the waste. High-density polyethylene (HDPE) or glass containers are typically appropriate. The container must be free from damage and have a secure, leak-proof closure.
[\[7\]](#)
- Mandatory Labeling: As soon as the first drop of waste is added, the container must be labeled. The label must include:
 - The words "Hazardous Waste".[\[10\]](#)
 - The full chemical name: "**p-Butylhydratropic Acid**" or "2-(4-butylphenyl)propanoic acid".
 - A clear indication of the hazards (e.g., "Toxic," "Reproductive Hazard").[\[10\]](#)

This immediate labeling practice is mandated by the EPA's Resource Conservation and Recovery Act (RCRA) to ensure all personnel are aware of the container's contents and associated dangers.[\[7\]](#)

Part 3: Step-by-Step Disposal Protocol

The following protocol outlines the decision-making process and physical steps for disposing of **p-Butylhydratropic Acid** and associated materials. Under no circumstances should this chemical or its rinsate be disposed of down the drain. Its environmental fate is not well-documented, and its toxicity warrants controlled disposal.[\[12\]](#)[\[13\]](#)

Workflow: Disposal Decision for p-Butylhydratropic Acid



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Caption: Disposal Decision Workflow for **p-Butylhydratropic Acid** Waste Streams.

Protocol Steps:

- Characterize Waste: At the point of generation, identify the type of waste:
 - A) Unused or Expired Neat Chemical: The pure solid compound.
 - B) Contaminated Solid Disposables: Items like gloves, weighing paper, pipette tips, or absorbent pads that have come into direct contact with the chemical.
 - C) Contaminated Reusable Glassware: Beakers, flasks, etc., that require decontamination.
- Package Waste for Accumulation:
 - For Waste Type A & C Rinsate: Carefully transfer the solid chemical or the collected liquid rinsate into your designated "Hazardous Waste" container for organic acids. Ensure the container is kept closed when not actively adding waste.
 - For Waste Type B: Collect all contaminated solid disposables in a designated, leak-proof plastic bag or a separate solid waste container. This container must also be sealed and labeled as "Hazardous Waste" with the chemical name.[\[14\]](#) This prevents sharps from puncturing a liquid waste container and simplifies the final disposal process for the waste contractor.
- Decontaminate Reusable Glassware (Waste Type C):
 - Perform a "triple-rinse" procedure.[\[14\]](#)
 - Rinse 1: Rinse the glassware with a small amount of a suitable solvent (e.g., methanol, in which the compound is slightly soluble). Pour this first rinsate into the designated hazardous waste container. This initial rinse removes the bulk of the chemical residue.
 - Rinse 2 & 3: Repeat the rinse process two more times, collecting both rinsates in the same hazardous waste container.
 - After the triple rinse, the glassware can be washed according to standard laboratory procedures.

- Final Disposal from Laboratory:
 - Do not accumulate more than 55 gallons of hazardous waste in your SAA.[15]
 - Once your waste container is full, or before the accumulation time limit is reached (e.g., 6-12 months depending on regulations), ensure the cap is tightly sealed.[11]
 - Submit a chemical waste collection request to your institution's Environmental Health & Safety (EHS) department or designated hazardous waste management office.[15] They will transport the waste for final disposal by a licensed and approved waste disposal facility.[7][16]

Part 4: Emergency Procedures

Preparedness is essential for mitigating the impact of accidental releases or exposures.

4.1: Spill Response

For small spills that can be safely managed by laboratory personnel:

- Alert & Isolate: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure work is done in a well-ventilated area or chemical fume hood.
- Contain & Absorb: Cover the spill with a chemically inert absorbent material (e.g., vermiculite, sand, or commercial spill pillows). Avoid using combustible materials like paper towels to absorb large quantities.
- Collect Waste: Carefully scoop the absorbent material and place it into a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area with a detergent solution and water. Collect all cleaning materials as hazardous waste.[15]

For large spills, evacuate the area, close the doors, and contact your institution's emergency response or EHS team immediately.[9][15]

4.2: Personnel Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[[17](#)]
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[[6](#)]
- Ingestion: If the substance is swallowed, rinse the mouth with water. Do NOT induce vomiting. Call a poison control center or seek immediate medical attention.[[17](#)]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

References

- How to Ensure Safe Chemical Waste Disposal in Labor
- (2RS)-2-(4-BUTYLPHENYL)PROPANOIC ACID | 3585-49-7. ChemicalBook.
- Laboratory Waste Management: The New Regul
- Cas 3585-49-7, (2RS)-2-(4-BUTYLPHENYL)PROPANOIC ACID. LookChem.
- (2RS)-2-(4-Butylphenyl)propanoic Acid. CymitQuimica.
- Regulations for Hazardous Waste Generated at Academic Labor
- OSHA Rules for Hazardous Chemicals. DuraLabel Resources.
- Laboratory Guide for Managing Chemical Waste. Vanderbilt University Medical Center.
- Chemical Label for 2-(4-butylphenyl)propanoic acid.
- 2-(4-butylphenyl)propanoic acid | CAS#:3585-49-7. Chemsric.
- SAFETY DATA SHEET - Ibuprofen. Fisher Scientific.
- Safety Data Sheet - 2-(4-Butylphenyl)propionic acid, racemic. Biosynth.
- Acid Handling. University of Utah.
- Non-Hazardous Waste Disposal. U.S. Waste Industries Inc.
- Hazardous Materials Disposal Guide. Nipissing University.
- Acutely Toxic 'P-listed' Hazardous Chemical Waste Guidance. University of Minnesota.
- Environmental Fate and Transport Processes – PFAS.
- Environmental Fate of the Herbicide Fluazifop-P-butyl and Its Degradation Products in Two Loamy Agricultural Soils. PubMed.

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Sources

- 1. (2RS)-2-(4-BUTYLPHENYL)PROPANOIC ACID | 3585-49-7 [chemicalbook.com]
- 2. lookchem.com [lookchem.com]
- 3. (2RS)-2-(4-Butylphenyl)propanoic Acid | CymitQuimica [cymitquimica.com]
- 4. 2-(4-butylphenyl)propanoic acid | CAS#:3585-49-7 | Chemsoc [chemsoc.com]
- 5. chemical-label.com [chemical-label.com]
- 6. biosynth.com [biosynth.com]
- 7. danielshealth.com [danielshealth.com]
- 8. resources.duralabel.com [resources.duralabel.com]
- 9. nipissingu.ca [nipissingu.ca]
- 10. MedicalLab Management Magazine [medlabmag.com]
- 11. epa.gov [epa.gov]
- 12. pfas-1.itrcweb.org [pfas-1.itrcweb.org]
- 13. Environmental Fate of the Herbicide Fluazifop-P-butyl and Its Degradation Products in Two Loamy Agricultural Soils: A Combined Laboratory and Field Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Acutely Toxic 'P-listed' Hazardous Chemical Waste Guidance | Office of Research [bu.edu]
- 15. vumc.org [vumc.org]
- 16. uswonline.com [uswonline.com]
- 17. fishersci.com [fishersci.com]
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